

7-Tridecanone CAS number and registry information

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Compound of Interest

Compound Name: 7-Tridecanone

Cat. No.: B047724

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7-Tridecanone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **7-Tridecanone**, a long-chain aliphatic ketone. It covers its chemical identity, physical and chemical properties, synthesis methodologies, and analytical procedures. This document is intended to serve as a valuable resource for professionals in research and development who are working with or have an interest in this compound.

Chemical Identity and Registry Information

7-Tridecanone, also known as dihexyl ketone or enanthone, is a symmetrical ketone with the chemical formula $C_{13}H_{26}O$.^{[1][2]} Its unique structure makes it a subject of interest in various chemical syntheses.

Key Identifiers

The primary identifiers for **7-Tridecanone** are its CAS number and various other registry numbers that provide a standardized way to reference this compound in databases and literature.

Identifier	Value
CAS Number	462-18-0 [1] [2] [3] [4] [5]
EC Number	207-324-3 [5] [6]
PubChem CID	10015 [1]
Beilstein Number	1757672 [4]
MDL Number	MFCD00009543 [7]

Nomenclature

A comprehensive list of synonyms for **7-Tridecanone** is provided below, reflecting its various naming conventions in the scientific literature.

Type	Name
IUPAC Name	tridecan-7-one [1] [4] [6]
Common Synonyms	Dihexyl ketone [1] [4] [6] , Di-n-hexyl ketone [4] [6] , Enanthone [1] [4] [6] , Hexyl ketone [6]

Physicochemical Properties

The physical and chemical properties of **7-Tridecanone** are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₆ O	[1] [2] [3] [5]
Molecular Weight	198.34 g/mol	[3]
Appearance	White solid or colorless to light yellow liquid	[7]
Melting Point	30 °C	[7]
Boiling Point	264 °C	[7]
Density	0.825 g/cm ³ at 25 °C	[5]
Solubility	Insoluble in water (0.056 g/L at 25 °C)	[6]
Flash Point	>113 °C (closed cup)	[5]

Experimental Protocols

The synthesis of **7-Tridecanone** is typically achieved through the oxidation of its corresponding secondary alcohol, 7-tridecanol. Two common and effective methods for this transformation are detailed below.

Jones Oxidation of 7-Tridecanol

This method employs a solution of chromium trioxide in sulfuric acid and acetone to efficiently oxidize 7-tridecanol to **7-Tridecanone**.[\[8\]](#)

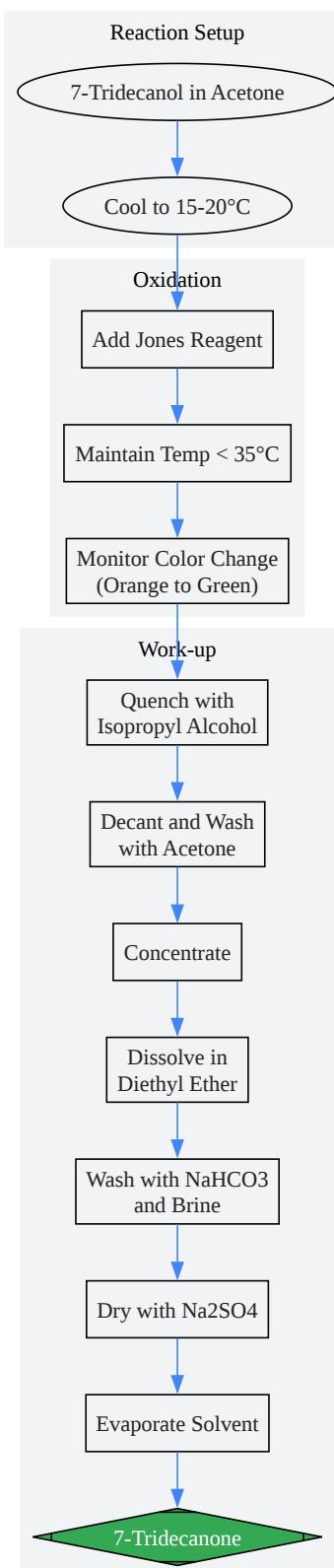
Materials:

- 7-Tridecanol
- Acetone
- Jones reagent (chromium trioxide in concentrated sulfuric acid and water)
- Isopropyl alcohol

- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve 7-tridecanol in acetone in a three-necked flask equipped with a dropping funnel, thermometer, and mechanical stirrer.
- Cool the solution to 15-20°C in an ice-water bath.
- Add Jones reagent dropwise, maintaining the reaction temperature below 35°C. The reaction progress is indicated by a color change from orange to green.
- Once the reaction is complete, quench the excess oxidizing agent by adding isopropyl alcohol until the green color persists.
- Decant the reaction mixture from the chromium salts and wash the salts with acetone.
- Combine the acetone solutions and concentrate them under reduced pressure.
- Dissolve the residue in diethyl ether and wash with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent by rotary evaporation to yield **7-Tridecanone**.^[8]

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Workflow for the Jones oxidation of 7-tridecanol.

TEMPO-Catalyzed Oxidation of 7-Tridecanol

For substrates that are sensitive to strongly acidic conditions, a milder oxidation using 2,2,6,6-tetramethylpiperidine-1-oxyl (TEMPO) as a catalyst is a suitable alternative. This method often utilizes sodium hypochlorite (bleach) as the terminal oxidant.^[8]

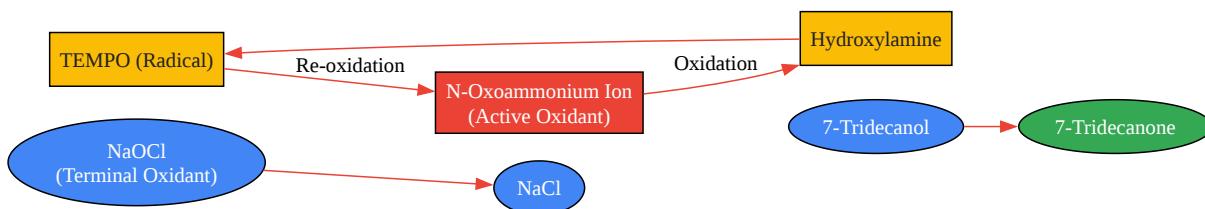
Materials:

- 7-Tridecanol
- TEMPO
- Dichloromethane
- Potassium bromide
- Aqueous sodium hypochlorite
- Sodium bicarbonate
- 1 M HCl
- Saturated sodium thiosulfate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Combine 7-tridecanol, TEMPO, and dichloromethane in a round-bottomed flask.
- Add a solution of potassium bromide in water.
- Cool the biphasic mixture to 0°C with vigorous stirring.
- Add an aqueous solution of sodium hypochlorite and sodium bicarbonate dropwise, maintaining the temperature below 5°C.

- Stir the reaction at 0°C for 1-2 hours, monitoring by TLC.
- Once complete, separate the layers and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with 1 M HCl, saturated sodium thiosulfate solution, and brine.
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to afford **7-Tridecanone**.^[8]



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Catalytic cycle of TEMPO-mediated oxidation.

Analytical Methods

The analysis of **7-Tridecanone** and its precursors, such as 7-tridecanol, is crucial for quality control and reaction monitoring. Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective technique for this purpose, providing both separation and structural identification of volatile and semi-volatile compounds.^[7] While a specific protocol for **7-Tridecanone** was not detailed in the searched literature, a general workflow for the GC-MS analysis of its precursor, 7-tridecanol, is presented below, which can be adapted for **7-Tridecanone**.

GC-MS Analysis Workflow

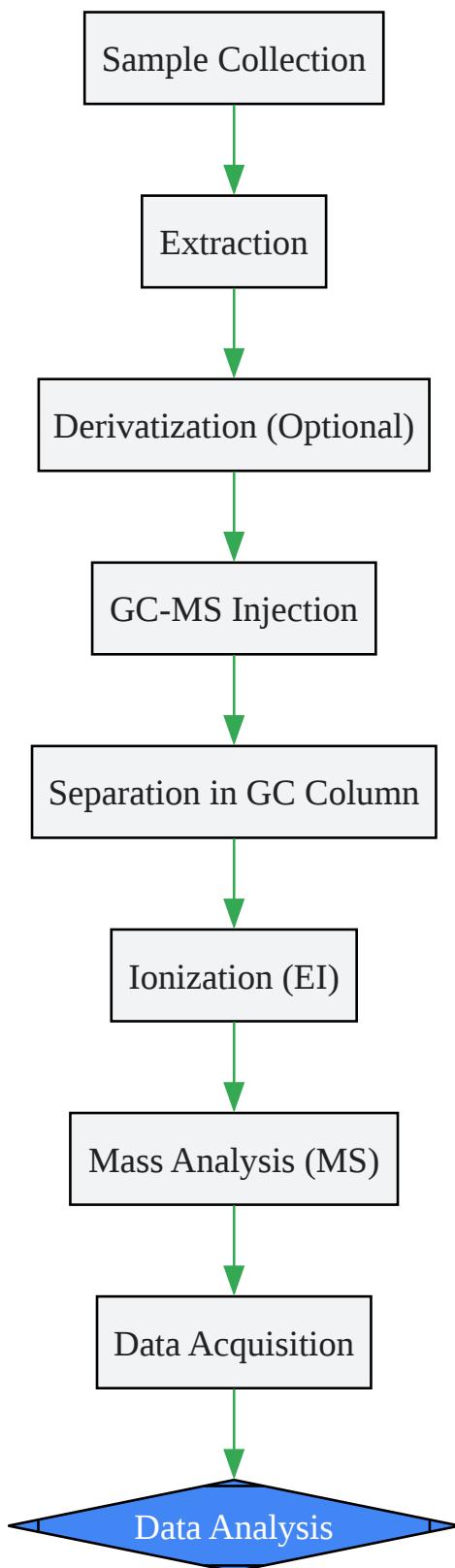
Sample Preparation:

- Extraction: For biological samples, a liquid-liquid extraction or solid-phase extraction may be necessary to isolate the analyte.

- Derivatization (Optional but Recommended for Alcohols): To improve volatility and chromatographic performance, 7-tridecanol can be derivatized, for example, by silylation using BSTFA with 1% TMCS.[\[7\]](#) This step would not be necessary for the direct analysis of **7-Tridecanone**.
- Reconstitution: The dried extract is reconstituted in a suitable solvent (e.g., hexane) for injection into the GC-MS system.

GC-MS Conditions (Example for 7-Tridecanol Analysis):

- GC Column: A non-polar column, such as one coated with 5% phenyl-methylpolysiloxane, is typically used.
- Oven Temperature Program: A temperature gradient is employed to ensure good separation of components. For example, starting at a lower temperature and ramping up to a higher temperature.
- Carrier Gas: Helium is commonly used.
- MS Ionization Mode: Electron Ionization (EI) at 70 eV is standard.[\[7\]](#)
- MS Scan Range: A mass range of m/z 40-500 is generally sufficient.[\[7\]](#)



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General workflow for GC-MS analysis.

Biological Activity and Signaling Pathways

While **7-Tridecanone** has been identified in natural sources such as the plant *Schisandra chinensis*, the current body of scientific literature does not describe any specific biological activities or signaling pathways in which this compound is directly involved.[1] Its primary documented application is as a chemical intermediate in organic synthesis.[6] Further research is required to elucidate any potential biological roles of **7-Tridecanone**.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **7-Tridecanone** is classified as follows:

- Skin corrosion/irritation: Warning, Causes skin irritation (H315).[1]
- Serious eye damage/eye irritation: Warning, Causes serious eye irritation (H319).[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation: Warning, May cause respiratory irritation (H335).[1]

It is a flammable liquid that can emit acrid smoke and irritating vapors when heated to decomposition.[6] Appropriate personal protective equipment should be worn when handling this chemical, and it should be stored in a cool, dry, and well-ventilated area in a tightly closed container.

This guide provides a summary of the currently available technical information on **7-Tridecanone**. As research progresses, new applications and biological activities for this compound may be discovered.

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